

2-Methyl-4-isopropylheptane chemical structure and bonding

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Compound of Interest

Compound Name: 2-Methyl-4-isopropylheptane

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An In-depth Technical Guide to the Chemical Structure and Bonding of **2-Methyl-4-isopropylheptane**

This technical guide provides a detailed analysis of the chemical structure and bonding of **2-Methyl-4-isopropylheptane**, a branched-chain alkane. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical sciences.

Molecular Identity and Nomenclature

2-Methyl-4-isopropylheptane is a saturated hydrocarbon with the chemical formula $C_{11}H_{24}$.^[1] According to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, its systematic name is 2-methyl-4-(propan-2-yl)heptane.^[4] The structure consists of a seven-carbon main chain (heptane) with a methyl group ($-CH_3$) at the second carbon position and an isopropyl group ($-CH(CH_3)_2$) at the fourth position.

Key Identifiers:

- Molecular Formula: $C_{11}H_{24}$ ^{[1][2][4]}
- Molecular Weight: 156.31 g/mol ^{[1][4]}
- CAS Number: 61868-98-2^{[2][3]}
- SMILES: CCCC(CC(C)C)C(C)C^{[1][4]}

- InChIKey: ADLZFTVQXMDTCY-UHFFFAOYSA-N[\[1\]](#)[\[4\]](#)

Chemical Structure and Bonding

The molecular structure of **2-Methyl-4-isopropylheptane** is characterized by single covalent bonds between its carbon and hydrogen atoms.

- Hybridization: All carbon atoms in the **2-Methyl-4-isopropylheptane** molecule are sp^3 hybridized. This hybridization results from the mixing of one 2s orbital and three 2p orbitals to form four equivalent sp^3 hybrid orbitals. These orbitals arrange themselves in a tetrahedral geometry around each carbon nucleus to minimize electron-pair repulsion, leading to bond angles of approximately 109.5° .
- Bonding: The molecular framework is built upon two types of single covalent bonds (sigma bonds):
 - Carbon-Carbon (C-C) Sigma (σ) Bonds: These are formed by the head-on overlap of sp^3 hybrid orbitals from adjacent carbon atoms.
 - Carbon-Hydrogen (C-H) Sigma (σ) Bonds: These result from the overlap of an sp^3 hybrid orbital from a carbon atom and the 1s orbital of a hydrogen atom.
- Molecular Geometry: The overall three-dimensional shape of the molecule is a result of the tetrahedral arrangement around each carbon atom. The molecule features five rotatable bonds, allowing for conformational flexibility.[\[4\]](#) Due to the free rotation around the C-C single bonds, the molecule can exist in various conformations (e.g., staggered and eclipsed). The staggered conformations are energetically more favorable due to lower torsional strain.

The structural formula is depicted below:

Physicochemical Properties

A summary of the known physical and computed properties of **2-Methyl-4-isopropylheptane** is presented in the table below. This data is crucial for understanding its behavior in various chemical and physical processes.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₄	[1][2][4]
Molecular Weight	156.31 g/mol	[1][4]
Boiling Point	172 °C	[2]
Density	0.748 g/mL	[1]
Refractive Index	1.421	[1][2]
Molar Volume	208.9 mL/mol	[1]
XLogP3-AA (Lipophilicity)	5.3	[4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	0	[4]
Rotatable Bond Count	5	[4]

Experimental Protocols

Detailed experimental protocols for the specific synthesis or analysis of **2-Methyl-4-isopropylheptane** are not readily available in peer-reviewed literature. As a simple alkane, it is typically a component of complex hydrocarbon mixtures like petroleum fractions. Its isolation would involve fractional distillation and chromatographic techniques. Synthesis could be envisioned through Grignard reactions or other standard C-C bond-forming methods in organic chemistry, but specific, validated protocols for this particular isomer are not prominently documented.

Visualizations

The following diagram illustrates the chemical structure of **2-Methyl-4-isopropylheptane**, highlighting the connectivity of the atoms.

Caption: 2D graph representation of the **2-Methyl-4-isopropylheptane** molecular structure.

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